

Personal protective equipment for handling Methyl 2-(aminomethyl)benzoate Hydrochloride

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Compound of Interest

Compound Name: Methyl 2-(aminomethyl)benzoate
Hydrochloride

Cat. No.: B1271463

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Essential Safety and Handling Guide for Methyl 2-(aminomethyl)benzoate Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Methyl 2-(aminomethyl)benzoate Hydrochloride** (CAS No. 849020-92-4). Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

Methyl 2-(aminomethyl)benzoate Hydrochloride is classified with the following hazards:

- H302: Harmful if swallowed.^{[1][2]}
- H315: Causes skin irritation.^{[1][2]}
- H319: Causes serious eye irritation.^{[1][2]}
- H335: May cause respiratory irritation.^{[1][2]}

The GHS pictogram is GHS07, and the signal word is "Warning".^[1]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure. The following equipment should be worn at all times when handling this compound:

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Goggles or a Face Shield	Must be worn over safety glasses.	Protects against splashes and airborne particles that can cause serious eye irritation. [3] [4] [5]
Hand Protection	Chemical-resistant gloves	Disposable nitrile gloves are a suitable initial choice. [3] [6] Glove compatibility should be verified with the manufacturer for prolonged use.	Prevents skin contact, which can cause irritation. [2]
Body Protection	Laboratory Coat	A flame-resistant coat should be considered if working with flammable solvents. [3] [7]	Protects skin and personal clothing from contamination.
Respiratory Protection	NIOSH-approved respirator	Required when engineering controls are insufficient or when handling large quantities of the powder. [3] [4] [8]	Prevents inhalation of the powder, which can cause respiratory irritation.
Footwear	Closed-toe shoes	Required in all laboratory settings.	Protects feet from spills and falling objects. [3] [7]

Operational Plan for Safe Handling

1. Preparation and Engineering Controls:

- Ventilation: All handling of solid **Methyl 2-(aminomethyl)benzoate Hydrochloride** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[6\]](#)[\[9\]](#)
- Designated Area: Establish a designated area for handling this compound. This area should be clearly marked and equipped with the necessary safety equipment.
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[\[9\]](#)

2. Weighing and Transfer:

- Avoid Dust Generation: When weighing, handle the powder carefully to minimize the creation of dust.[\[10\]](#)
- Use Appropriate Tools: Use spatulas or other appropriate tools for transferring the solid. Avoid pouring the powder directly from the container.[\[7\]](#)[\[10\]](#)
- Containment: Work over a disposable bench cover to easily manage any minor spills.[\[10\]](#)

3. Dissolving the Compound:

- Solvent Addition: When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- Closed Systems: Whenever possible, perform reactions in a closed system to contain any vapors.

4. Post-Handling Procedures:

- Decontamination: Thoroughly decontaminate all surfaces, glassware, and equipment after use. Wet cleaning methods are preferable to dry sweeping to avoid generating dust.[\[10\]](#)
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[\[7\]](#)

Disposal Plan

- **Waste Segregation:** All waste contaminated with **Methyl 2-(aminomethyl)benzoate Hydrochloride**, including disposable gloves, bench covers, and contaminated labware, must be collected in a designated, labeled hazardous waste container.[\[9\]](#)
- **Container Management:** Waste containers must be kept closed when not in use and stored in a designated satellite accumulation area.
- **Licensed Disposal:** All chemical waste must be disposed of through a licensed hazardous waste disposal company, in accordance with local, state, and federal regulations.[\[11\]](#)

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ ClNO ₂	
Molecular Weight	201.65 g/mol	
Physical Form	Solid	[1]
Storage Temperature	Inert atmosphere, room temperature	[1]

Emergency Procedures

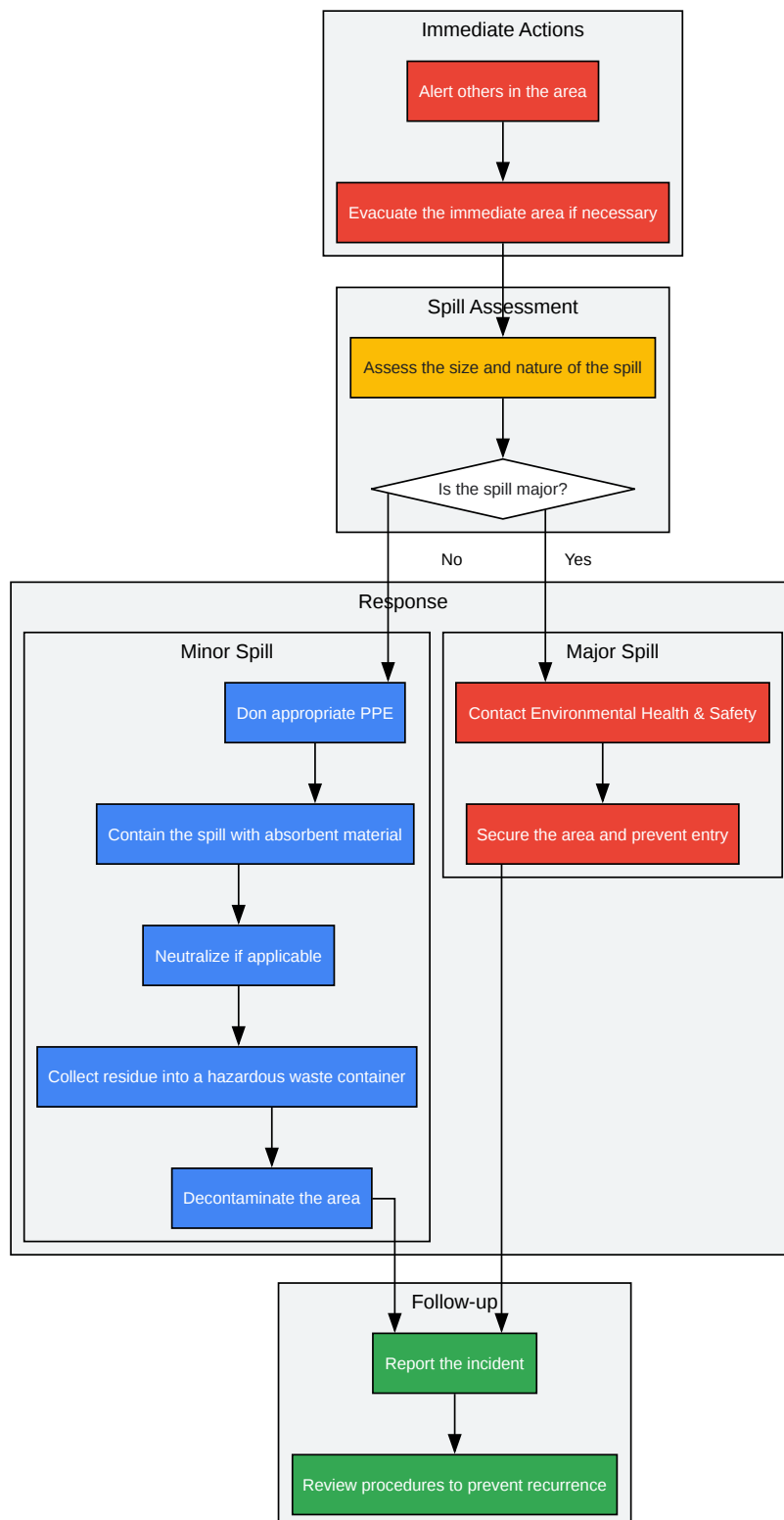
In the event of an exposure or spill, follow these procedures immediately:

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[\[2\]](#) Seek medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[2\]](#) Seek immediate medical attention.
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[2\]](#)

- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[2][11] Seek immediate medical attention.

For a chemical spill, follow the workflow outlined below.

Chemical Spill Response Workflow

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Caption: Workflow for responding to a chemical spill.

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